Tungsten boride (W2B5)

• CAS: 12007-98-6

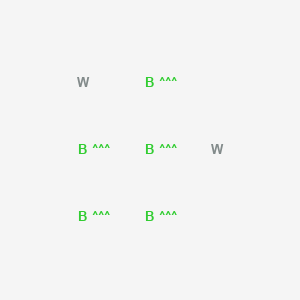

• Molecular Formula: B5W2
• Molecular Weight: 421.7 g/mol
• SMILES: [B].[B].[B].[B].[B].[W].[W]
• InChI: InChI=1S/5B.2W
• InChIKey: ZFRNSGNJMJAUMG-UHFFFAOYSA-N

Researchers requiring hard, machinable materials for EDM tooling face a conductivity/hardness trade-off. W2B5 solves this: 5.3×10⁴ S/cm conductivity enables precise EDM fabrication, while 36-41 GPa Vickers hardness outperforms cemented WC (22-30 GPa) without carburization. • ~10× neutron flux reduction vs. monolithic W in fusion shielding simulations. • Superior oxidation resistance in air; low CTE ensures thermal cycling dimensional stability. • Black powder; custom particle sizes available for composites, coatings, and sintering.

Tungsten Boride (W2B5) CAS 12007-98-6: Technical Baseline and Procurement-Relevant Characteristics

Tungsten boride (W2B5), also known as ditungsten pentaboride, is a refractory intermetallic ceramic compound characterized by its high density (15.3 g/cm³), extremely high melting point (2365°C), and a Vickers hardness typically ranging from 26.5 to 41 GPa [1]. It is notable for its combination of high electrical conductivity (5.3 × 10⁴ S/cm) and superior oxidation resistance in air compared to many hard ceramics like tungsten carbide (WC) [2]. Its hexagonal crystal structure (space group P63/mmc) provides both mechanical rigidity and a high atomic density beneficial for radiation shielding [3]. W2B5 is typically produced as a fine, black powder and finds utility in fields demanding extreme wear resistance, high-temperature stability, and neutron attenuation.

• [1] Zhong, H.; Liu, Y.; Wang, S.; Zhang, J. Elastic properties, fracture toughness, ideal tensile strength and thermal conductivities of the stable hexagonal WB2, W2B5, WB3 and WB4. Appl. Phys. A 2022, 128, 152. View Source
• [2] Chinatungsten Online. Tungsten Boride (W2B5) Technical Datasheet. 2024. View Source
• [3] Windsor, C. G.; Astbury, J. O.; Davidson, J. J.; et al. Tungsten boride shields in a spherical tokamak fusion power plant. Nucl. Fusion 2021, 61, 086018. View Source

Critical Selection Rationale: Why W2B5 Cannot Be Substituted by Generic Tungsten Borides or Carbides

Attempting to substitute W2B5 with other tungsten borides (e.g., WB, WB2, WB4) or the more common tungsten carbide (WC) introduces significant performance trade-offs that are not interchangeable. For example, while WB exhibits similar hardness, W2B5 demonstrates a lower coefficient of thermal expansion (CTE), providing better dimensional stability in thermal cycling applications [1]. More critically, in radiation shielding, W2B5 uniquely provides a balanced attenuation of both gamma and neutron radiation—a dual functionality that WB and WB4 cannot match individually [2]. Furthermore, its combination of high hardness (36-41 GPa) and electrical conductivity (5.3×10⁴ S/cm) makes it uniquely suited for EDM (electrical discharge machining) tooling where cemented WC falls short [3]. Therefore, a simple cross-class swap compromises either mechanical stability, shielding efficacy, or machinability, making specific procurement of the W2B5 phase essential for optimized engineering outcomes.

• [1] Matsushita, J.; Nagashima, H.; Saito, Y. Preparation of Tungsten Boride Sintered Compact by Hot-Pressing. J. Jpn. Soc. Powder Powder Metall. 1988, 35, 128-130. View Source
• [2] Erdogan, F.; Bermudez, S.; Mohammadi, R.; Rojas, J. V. Enhanced radiation shielding performance of tungsten borides-epoxy composites. Compos. Sci. Technol. 2026, 274, 111448. View Source
• [3] Chinatungsten Online. Tungsten Boride (W2B5) Technical Datasheet. 2024. View Source

Quantitative Differentiation Guide for Tungsten Boride (W2B5) in Engineering and Scientific Procurement

Comparative Radiation Shielding Efficacy of W2B5 vs. Monolithic Tungsten in Fusion Reactor Environments

In Monte Carlo N-Particle (MCNP) transport code simulations for shielding the central high-temperature superconductor core of a spherical tokamak, W2B5 demonstrated a factor of ~10 or greater reduction in both neutron flux and gamma energy deposition compared to monolithic tungsten (W) [1]. This superior performance is attributed to the optimal combination of boron for neutron moderation and tungsten for gamma attenuation, with a performance described as 'unrivalled by other monolithic shielding materials' [1].

Evidence Dimension	Neutron flux and gamma energy deposition reduction factor
Target Compound Data	W2B5
Comparator Or Baseline	Monolithic Tungsten (W)
Quantified Difference	≥10-fold reduction
Conditions	MCNP code simulations; spherical tokamak HTS core shielding; shield thicknesses 253-670 mm

Why This Matters

For procurement in fusion energy or advanced nuclear applications, this ~10x performance advantage directly translates to significantly thinner, lighter, and more efficient shielding components, reducing material and engineering costs.

• [1] Windsor, C. G.; Astbury, J. O.; Davidson, J. J.; et al. Tungsten boride shields in a spherical tokamak fusion power plant. Nucl. Fusion 2021, 61, 086018. View Source

Superior Neutron Macroscopic Cross-Section of W2B5 Compared to Traditional Shielding Materials

Geant4 simulation studies evaluated the neutron shielding performance of W-B series compounds against traditional neutron absorbers. For thermal neutrons, the neutron macroscopic cross-section (Σ) of W2B5 was calculated to be 8.67 times greater than that of B₂O₃ and 40.59 times greater than that of a PB202 shielding material [1]. This indicates a vastly superior ability to attenuate thermal neutron flux per unit thickness.

Evidence Dimension	Neutron Macroscopic Cross-Section (Σ)
Target Compound Data	W2B5
Comparator Or Baseline	B₂O₃; PB202 Shielding Material
Quantified Difference	8.67× higher than B₂O₃; 40.59× higher than PB202
Conditions	Geant4 simulations; thermal neutron energy range

Why This Matters

This quantitative advantage makes W2B5 the material of choice for applications where space for shielding is at a premium, such as in compact nuclear reactors, portable neutron sources, or aerospace applications.

• [1] Chi, X.; Han, Y.; Liu, L.; Chen, F.; Li, G.; Shen, H.; Yang, M.; Sun, Y. Research on neutron shielding performance and the secondary γ dose simulation of tungsten boride material. Radiat. Prot. 2023, 43, 343-352. View Source

Dual Gamma and Neutron Attenuation in Epoxy Composites: Performance of W2B5 vs. WB and WB4

In a systematic study of tungsten boride-epoxy composites, each phase exhibited distinct radiation shielding characteristics. WB-epoxy composites showed the strongest gamma-ray attenuation at low energies due to the highest W content. Conversely, WB4-epoxy composites provided enhanced neutron shielding owing to the highest B content. Critically, W2B5-epoxy composites uniquely offered a balanced gamma and neutron shielding profile, making it the optimal choice for dual radiation environments [1].

Evidence Dimension	Radiation Shielding Profile
Target Compound Data	W2B5-Epoxy Composite: Balanced gamma and neutron shielding
Comparator Or Baseline	WB-Epoxy: Superior gamma, inferior neutron; WB4-Epoxy: Superior neutron, inferior gamma
Quantified Difference	Qualitative superiority in dual-mode attenuation
Conditions	Epoxy matrix composites; gamma-ray and thermal neutron attenuation testing

Why This Matters

For nuclear, medical, or aerospace applications where both gamma and neutron radiation are present, W2B5 provides a single-material solution that eliminates the need for complex, layered shielding designs, simplifying manufacturing and reducing weight.

• [1] Erdogan, F.; Bermudez, S.; Mohammadi, R.; Rojas, J. V. Enhanced radiation shielding performance of tungsten borides-epoxy composites. Compos. Sci. Technol. 2026, 274, 111448. View Source

Electrocatalytic Hydrogen Evolution Reaction (HER) Activity of Nanostructured W2B5 vs. Pt/C Benchmark

The electrocatalytic performance of nanostructured W2B5, enhanced via bipolar electrochemistry (BP) treatment, was evaluated for the hydrogen evolution reaction (HER). The study found that the BP-treated W2B5 exhibited an electrocatalytic performance that is close to that of the best HER electrocatalyst, Pt/C, which is the current gold standard [1]. This is a remarkable result for a non-noble metal catalyst.

Evidence Dimension	Electrocatalytic HER activity
Target Compound Data	BP-treated W2B5: Performance close to Pt/C
Comparator Or Baseline	Pt/C (Platinum on Carbon)
Quantified Difference	Qualitative performance parity with Pt/C benchmark
Conditions	Nanostructured material; BP treatment; Electrochemical testing

Why This Matters

This positions W2B5 as a highly promising, earth-abundant, and cost-effective alternative to expensive platinum-group catalysts for large-scale green hydrogen production, offering a compelling value proposition for industrial electrolyzer manufacturers.

• [1] Wang, Y.; Mayorga-Martinez, C. C.; Chia, X.; Sofer, Z.; Latiff, N. M.; Pumera, M. Bipolar Electrochemistry as a Simple Synthetic Route toward Nanoscale Transition of Mo2B5 and W2B5 for Enhanced Hydrogen Evolution Reaction. ACS Sustainable Chem. Eng. 2019, 7, 12148-12159. View Source

Comparative Mechanical and Thermal Properties of Sintered W2B5 vs. WB Compacts

Hot-pressed sintered compacts of W2B5 and WB were directly compared for key engineering properties. W2B5 exhibited a higher Vickers microhardness of 2700 kg/mm² (≈26.5 GPa) compared to 2600 kg/mm² (≈25.5 GPa) for WB [1]. More significantly, W2B5 demonstrated a lower coefficient of linear thermal expansion (CTE) at both room temperature (4.7×10⁻⁶ K⁻¹ vs. 5.3×10⁻⁶ K⁻¹) and above 400°C (6.8×10⁻⁶ K⁻¹ vs. 7.3×10⁻⁶ K⁻¹) [1].

Evidence Dimension	Vickers Microhardness; Coefficient of Thermal Expansion (CTE)
Target Compound Data	W2B5: 2700 kg/mm² (HV); CTE: 4.7×10⁻⁶ K⁻¹ (RT), 6.8×10⁻⁶ K⁻¹ (>400°C)
Comparator Or Baseline	WB: 2600 kg/mm² (HV); CTE: 5.3×10⁻⁶ K⁻¹ (RT), 7.3×10⁻⁶ K⁻¹ (>400°C)
Quantified Difference	Hardness: +100 kg/mm² (~1 GPa) higher; CTE: ~11% lower at RT, ~7% lower above 400°C
Conditions	Sintered compacts prepared by hot-pressing at 20 MPa and 1900°C

Why This Matters

The combination of higher hardness and lower CTE makes W2B5 the preferred phase for high-temperature structural components or tooling where dimensional stability under thermal cycling is critical to prevent cracking or premature failure.

• [1] Matsushita, J.; Nagashima, H.; Saito, Y. Preparation of Tungsten Boride Sintered Compact by Hot-Pressing. J. Jpn. Soc. Powder Powder Metall. 1988, 35, 128-130. View Source

High-Value Application Scenarios for Tungsten Boride (W2B5) Based on Quantitative Performance Advantages

Next-Generation Fusion Reactor Core Shielding

W2B5 is the leading candidate for monolithic shielding of the central high-temperature superconductor (HTS) core in spherical tokamak fusion power plants. MCNP simulations demonstrate a factor of ~10 or greater reduction in neutron flux and gamma energy deposition compared to monolithic tungsten [1]. This dramatic performance leap enables more compact reactor designs with enhanced safety margins, directly aligning with procurement needs for advanced nuclear energy projects.

High-Performance Wear Components and EDM Tooling

With a Vickers hardness of 36-41 GPa, W2B5 substantially outperforms cemented tungsten carbide (WC, 22-30 GPa) [1]. Unlike diamond or cubic boron nitride, W2B5 exhibits no carburization during machining and possesses superior oxidation resistance in air [1]. Crucially, its high electrical conductivity (5.3×10⁴ S/cm) makes it an ideal material for electrical discharge machining (EDM) electrodes, enabling the precise fabrication of complex, ultra-hard components.

Cost-Effective Electrocatalyst for Green Hydrogen Production

Nanostructured W2B5, particularly after bipolar electrochemical treatment, demonstrates electrocatalytic hydrogen evolution reaction (HER) performance that is close to that of the industry standard Pt/C catalyst [1]. This positions W2B5 as a disruptive, earth-abundant alternative to scarce and expensive platinum-group metals for large-scale water electrolysis, offering a compelling combination of high activity and significantly lower material cost for industrial hydrogen producers.

Advanced Composite Materials for Dual Radiation Shielding

In epoxy-based composites for nuclear, aerospace, and medical applications, W2B5 provides a unique, balanced attenuation of both gamma and neutron radiation [1]. While WB is superior for gamma and WB4 for neutron shielding, W2B5 offers a single-filler solution for mixed radiation fields. This simplifies composite formulation and component design, leading to lighter, more durable, and more cost-effective radiation protection equipment where both types of radiation are a concern.

• [1] Windsor, C. G.; Astbury, J. O.; Davidson, J. J.; et al. Tungsten boride shields in a spherical tokamak fusion power plant. Nucl. Fusion 2021, 61, 086018. View Source
• [2] Chinatungsten Online. Tungsten Boride (W2B5) Technical Datasheet. 2024. View Source
• [3] Wang, Y.; Mayorga-Martinez, C. C.; Chia, X.; Sofer, Z.; Latiff, N. M.; Pumera, M. Bipolar Electrochemistry as a Simple Synthetic Route toward Nanoscale Transition of Mo2B5 and W2B5 for Enhanced Hydrogen Evolution Reaction. ACS Sustainable Chem. Eng. 2019, 7, 12148-12159. View Source
• [4] Erdogan, F.; Bermudez, S.; Mohammadi, R.; Rojas, J. V. Enhanced radiation shielding performance of tungsten borides-epoxy composites. Compos. Sci. Technol. 2026, 274, 111448. View Source
